

Addressing solubility issues of DL-Methionine-d4 in aqueous buffers

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Compound of Interest

Compound Name: DL-Methionine-d4

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Technical Support Center: DL-Methionine-d4 Solubility

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing solubility issues with **DL-Methionine-d4** in aqueous buffers.

Frequently Asked Questions (FAQs)

1. What is the expected solubility of **DL-Methionine-d4** in aqueous solutions?

DL-Methionine-d4 is sparingly soluble in neutral water.[1][2] The isotopic labeling with deuterium (d4) does not significantly alter the physicochemical properties, so its solubility is comparable to that of unlabeled DL-Methionine. The solubility is significantly influenced by the pH and temperature of the solution.[3][4]

2. How does pH affect the solubility of **DL-Methionine-d4**?

The solubility of **DL-Methionine-d4** is lowest around its isoelectric point (pI), which is approximately 5.74.[5] At this pH, the molecule exists as a zwitterion with no net electrical charge, minimizing its interaction with water molecules. Solubility increases significantly in both acidic (low pH) and alkaline (high pH) conditions as the amino and carboxylic acid groups become charged.

3. What is the effect of temperature on the solubility of **DL-Methionine-d4**?

The solubility of **DL-Methionine-d4** in water increases with rising temperature.

4. What are the recommended starting solvents for dissolving **DL-Methionine-d4**?

For most applications, sterile, purified water is the recommended starting solvent. Depending on the desired final pH and buffer system, dilute acidic or basic solutions can also be used to enhance solubility. For instance, solubility is improved in dilute hydrochloric acid or sodium hydroxide solutions.

5. Are there any known issues with dissolving **DL-Methionine-d4** in PBS (Phosphate-Buffered Saline)?

While specific quantitative data for **DL-Methionine-d4** in PBS is not readily available, a solubility of 10 mg/mL for DL-Methionine in PBS has been reported. Challenges may arise if the pH of the PBS is close to the isoelectric point of **DL-Methionine-d4** (around 5.74). Standard PBS is typically at a pH of 7.4, which should allow for moderate solubility.

6. Can I heat or sonicate my **DL-Methionine-d4** solution to aid dissolution?

Yes, gentle heating and sonication can be used to help dissolve **DL-Methionine-d4**, especially if precipitation occurs. However, prolonged exposure to high temperatures should be avoided to prevent potential degradation.

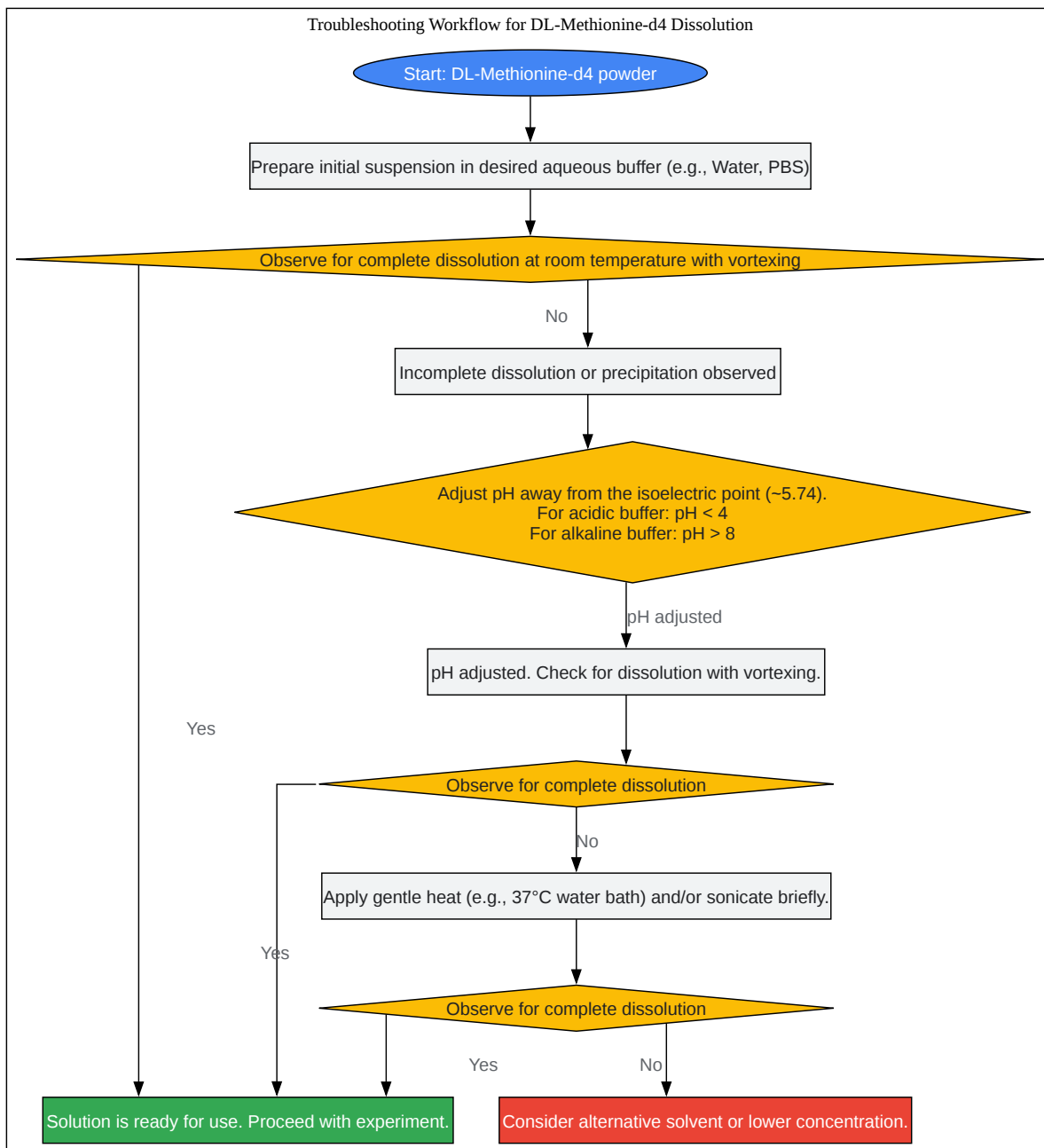
7. How should I store stock solutions of **DL-Methionine-d4**?

Once prepared, it is recommended to aliquot the stock solution into single-use volumes and store them at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months) to prevent degradation from repeated freeze-thaw cycles. If water is used as the solvent, the solution should be sterilized by filtration through a 0.22 µm filter before storage.

Troubleshooting Guide

Issue: **DL-Methionine-d4** is not dissolving or is precipitating out of solution.

This guide provides a systematic approach to troubleshoot and resolve solubility issues with **DL-Methionine-d4**.



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Caption: A workflow diagram for troubleshooting the dissolution of **DL-Methionine-d4**.

Quantitative Data

The following tables summarize the solubility of non-deuterated DL-Methionine in water. This data serves as a close approximation for **DL-Methionine-d4**.

Table 1: Solubility of DL-Methionine in Water at Different Temperatures

Temperature (°C)	Solubility (g/L)
0	18.18
25	33.81
50	60.70
75	105.2

Table 2: Influence of pH on the Mole Fraction Solubility of DL-Methionine in Water at Various Temperatures

pH	Solubility (Mole Fraction, x) at 302.95 K (29.8°C)	Solubility (Mole Fraction, x) at 342.05 K (68.9°C)
~2.0	~0.0125	~0.025
~4.0	~0.006	~0.012
~5.7 (pI)	~0.005 (Lowest)	~0.01 (Lowest)
~8.0	~0.006	~0.012
~10.0	~0.01	~0.02

Note: Data is extracted and interpolated from graphical representations in the cited source.

Experimental Protocols

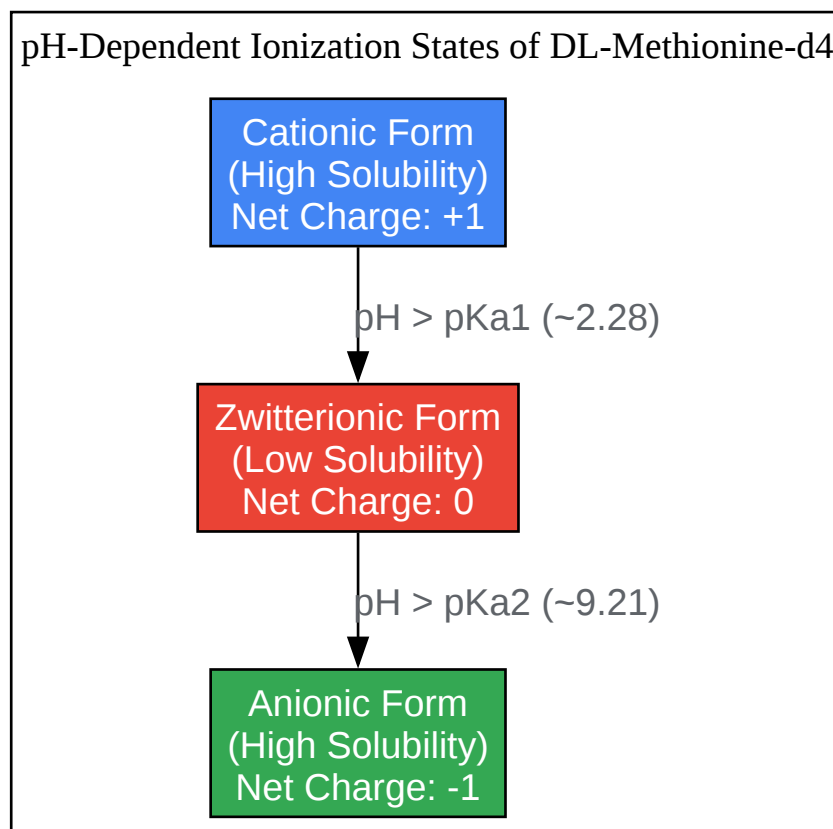
Protocol 1: Preparation of a 10 mg/mL Stock Solution of **DL-Methionine-d4** in an Aqueous Buffer

- Materials:
 - **DL-Methionine-d4** powder
 - Aqueous buffer of choice (e.g., Purified Water, PBS pH 7.4, 10 mM Tris-HCl pH 8.0)
 - Sterile conical tubes
 - Vortex mixer
 - pH meter and sterile pH adjustment solutions (e.g., 1 M HCl, 1 M NaOH)
 - Sterile 0.22 μ m syringe filter
- Procedure:
 1. Weigh the required amount of **DL-Methionine-d4** powder in a sterile conical tube. For a 10 mL solution of 10 mg/mL, weigh 100 mg.
 2. Add approximately 8 mL of the chosen aqueous buffer to the tube.
 3. Vortex the suspension for 2-3 minutes at room temperature.
 4. If the powder is not fully dissolved, check the pH of the solution.
 5. Adjust the pH of the solution dropwise with either 1 M HCl or 1 M NaOH, vortexing between each addition. For acidic buffers, aim for a pH below 4. For basic buffers like Tris, a pH of 8.0 should be sufficient.
 6. If solubility is still an issue, place the tube in a 37°C water bath for 10-15 minutes, with intermittent vortexing.
 7. Once the **DL-Methionine-d4** is fully dissolved, adjust the final volume to 10 mL with the aqueous buffer.
 8. Sterilize the solution by passing it through a 0.22 μ m syringe filter into a new sterile tube.
 9. Aliquot into single-use volumes and store at -20°C or -80°C.

Visualization of Key Concepts

pH-Dependent Forms of DL-Methionine-d4

The solubility of **DL-Methionine-d4** is directly related to its ionic form in solution, which is dictated by the pH.

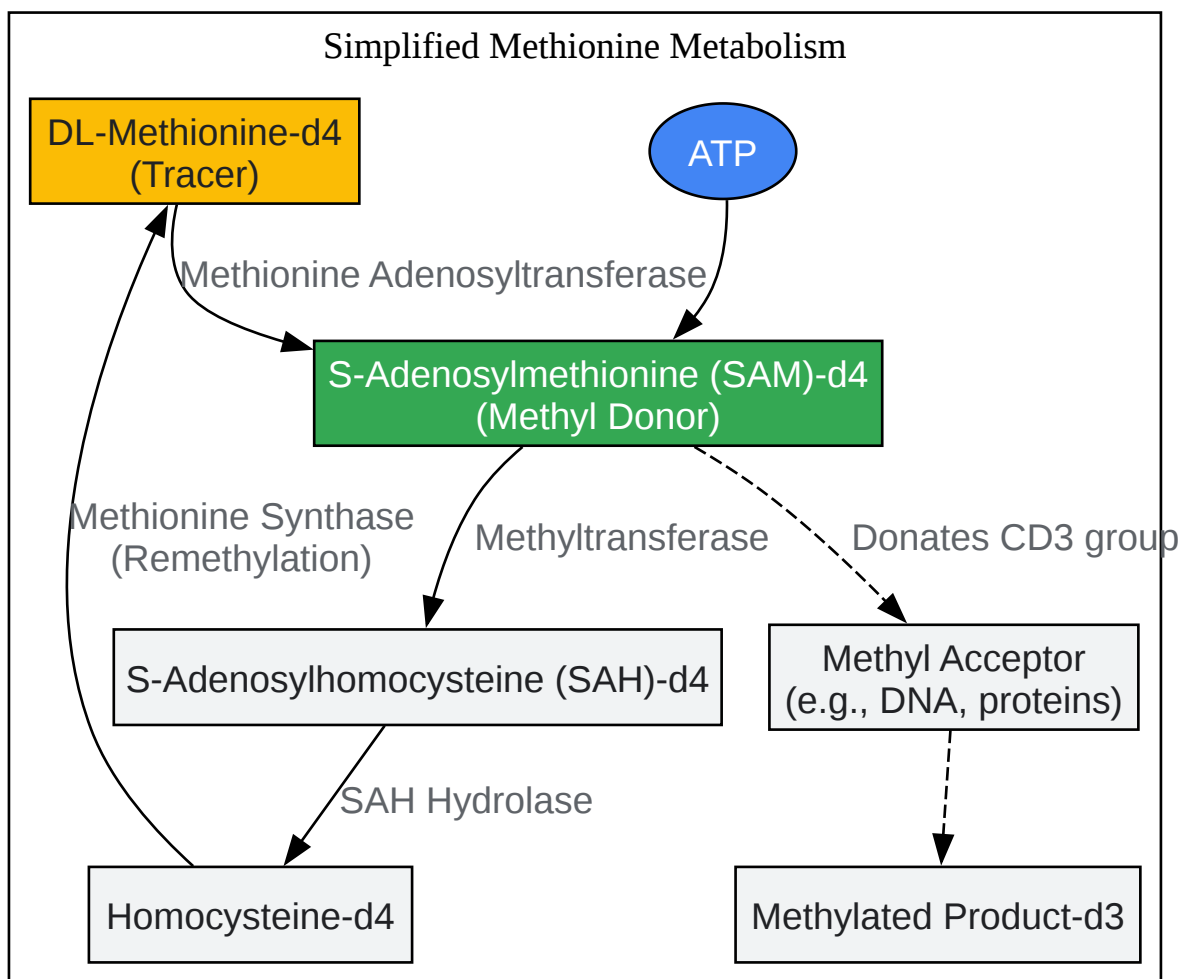


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Caption: The ionization states of **DL-Methionine-d4** at different pH values.

Role in Metabolic Pathways

DL-Methionine-d4 serves as a stable isotope-labeled tracer to study various metabolic pathways. One of the central roles of methionine is in the synthesis of S-adenosylmethionine (SAM), a universal methyl group donor.



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Caption: Simplified metabolic pathway showing the role of **DL-Methionine-d4** as a tracer.

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